

# Essential Guide to the Safe Disposal of OR-1855

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## Compound of Interest

Compound Name: OR-1855

Cat. No.: B022602

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For Researchers, Scientists, and Drug Development Professionals: Ensuring Laboratory Safety and Environmental Protection

Proper disposal of chemical waste is paramount for maintaining a safe laboratory environment and protecting the ecosystem. This guide provides detailed procedures for the safe handling and disposal of **OR-1855** (CAS No. 101328-85-2), a compound recognized for its potential environmental hazards. Adherence to these guidelines is crucial for responsible chemical management.

Disclaimer: The following information is based on the Safety Data Sheet (SDS) for **OR-1855**, CAS No. 101328-85-2. The name "**OR-1855**" can be associated with other substances; therefore, it is critical to verify the CAS number of your material before following these procedures.

## Chemical Safety and Hazard Information

The Safety Data Sheet for **OR-1855** (CAS No. 101328-85-2) indicates several key hazards that necessitate careful handling and disposal. This compound is harmful if swallowed and is very toxic to aquatic life with long-lasting effects<sup>[1]</sup>.

### Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>13</sub> N <sub>3</sub> O	[1]
Molecular Weight	203.24 g/mol	[1]
CAS Number	101328-85-2	[1]
Storage Temperature (Powder)	-20°C	[1]
Storage Temperature (in Solvent)	-80°C	[1]

## Experimental Protocol: Preparing OR-1855 for Disposal

The primary directive for the disposal of **OR-1855** is to avoid release into the environment and to dispose of the contents and container at an approved waste disposal plant[1]. It is illegal and harmful to discharge chemicals toxic to aquatic life into the sewer system or regular trash[2][3]. The following protocol outlines the steps for preparing **OR-1855** waste for collection by a certified hazardous waste management service.

### Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, gloves, lab coat.
- Designated and labeled hazardous waste container (compatible with the chemical).
- Hazardous waste labels.
- Spill containment materials (e.g., absorbent pads).

### Procedure:

- Segregation: Collect all waste containing **OR-1855**, including contaminated labware (e.g., pipette tips, vials), solutions, and unused product, in a dedicated and clearly labeled hazardous waste container[4]. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- Container Management:
  - Ensure the waste container is made of a material compatible with **OR-1855**.
  - Keep the container securely closed except when adding waste[4][5].
  - The container must be in good condition, with no leaks or cracks[5].
- Labeling:
  - Clearly label the waste container with the words "Hazardous Waste."
  - Identify the contents, including "**OR-1855**" and its CAS number (101328-85-2). List any other components of the waste stream.
  - Indicate the approximate concentration and volume.
  - Include the date when the waste was first added to the container.
- Storage:
  - Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory[5][6].
  - The SAA should be located at or near the point of waste generation[6].
  - Ensure secondary containment to prevent the spread of material in case of a leak.
- Disposal Request:
  - Once the container is full or ready for disposal, contact your institution's EHS office to arrange for a hazardous waste pickup.
  - Follow all institutional procedures for waste collection.

#### Accidental Release Measures:

In the event of a spill, prevent further leakage and keep the product away from drains and water courses[1]. Absorb spills with an inert, liquid-binding material such as diatomite or

universal binders. Decontaminate surfaces by scrubbing with alcohol. All contaminated materials must be collected and disposed of as hazardous waste[1].

## Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of **OR-1855**.

Caption: Disposal decision workflow for **OR-1855** waste.

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- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of OR-1855]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022602#or-1855-proper-disposal-procedures]

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